In Vitro Spectrum of Activity of BWC0977: A Technical Guide

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Compound of Interest

Compound Name:	*BWC0977*
Cat. No.:	*B10856589*

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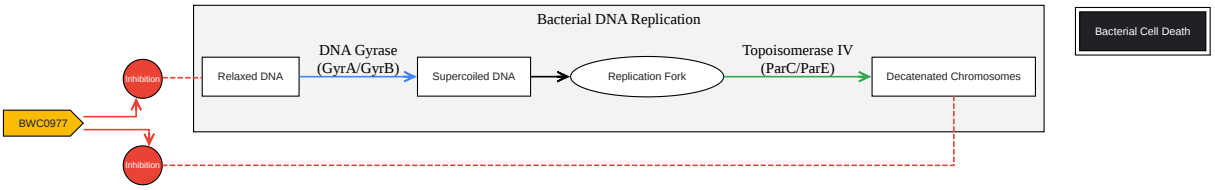
Introduction

BWC0977 is a novel, broad-spectrum antibacterial agent currently in clinical development. It belongs to the class of novel bacterial topoisomerase inhibitors (NBTIs) and exhibits potent activity against a wide range of multidrug-resistant (MDR) pathogens. This document provides an in-depth overview of the in vitro spectrum of activity of **BWC0977**, including quantitative susceptibility data, detailed experimental methodologies, and a visual representation of its mechanism of action.

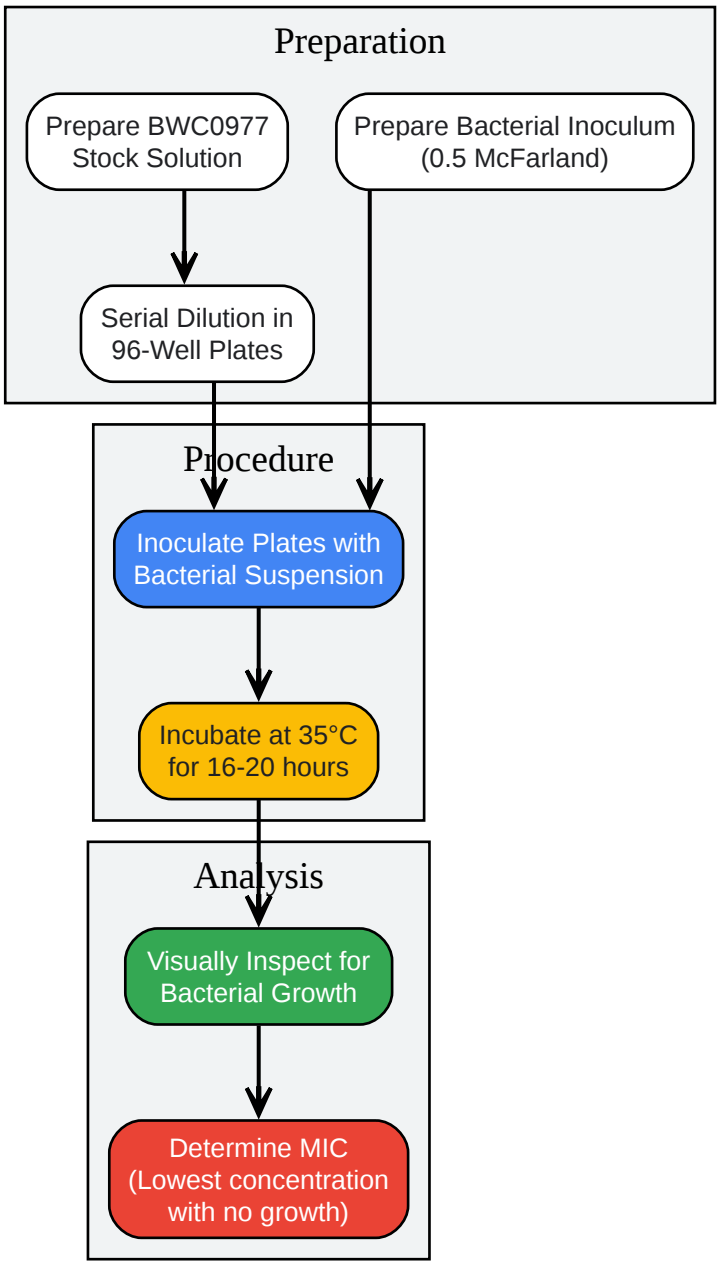
Mechanism of Action

BWC0977 functions as a dual inhibitor of two essential bacterial type II topoisomerases: DNA gyrase (composed of GyrA and GyrB subunits) and topoisomerase IV (composed of ParC and ParE subunits).[1] These enzymes are critical for bacterial DNA replication, repair, and segregation. By binding to a novel site on these enzymes, **BWC0977** stabilizes the enzyme-DNA cleavage complex, leading to the accumulation of double-strand DNA breaks and subsequent bacterial cell death.[2] This dual-targeting mechanism is thought to contribute to a lower frequency of resistance development compared to single-target agents.[1]

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- 2. bugworksresearch.com [bugworksresearch.com]
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